

JH-X-119-01 solubility issues and recommended solvents

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Compound of Interest

Compound Name: JH-X-119-01

Cat. No.: B8194130

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Technical Support Center: JH-X-119-01

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **JH-X-119-01**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **JH-X-119-01** for in vitro experiments?

A1: The most highly recommended solvent for dissolving **JH-X-119-01** for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2][3][4]} It is advised to use fresh, moisture-free DMSO to ensure optimal solubility.^[1]

Q2: What is the solubility of **JH-X-119-01** in common solvents?

A2: **JH-X-119-01** exhibits high solubility in DMSO. However, it is considered insoluble in water and ethanol.^[1] There is some variability in the exact solubility values reported for DMSO across different suppliers. For a detailed comparison, please refer to the solubility data table below.

Q3: I am having trouble dissolving **JH-X-119-01** in DMSO. What can I do?

A3: If you are experiencing difficulty dissolving **JH-X-119-01**, even below the maximum stated solubility, consider the following troubleshooting steps:

- Use Fresh DMSO: DMSO is hygroscopic and can absorb moisture, which can reduce the solubility of the compound.^[1] Always use fresh, anhydrous DMSO.
- Sonication: Gentle sonication can help to break up particulates and accelerate the dissolution process.^[2]
- Gentle Heating: Gently warming the solution to 45°C can also aid in dissolution.^[2]

Q4: How should I prepare **JH-X-119-01** for in vivo animal experiments?

A4: Preparing **JH-X-119-01** for in vivo studies requires a multi-step process involving co-solvents due to its poor aqueous solubility. A common method involves first dissolving the compound in DMSO and then creating a formulation with other agents like PEG300, Tween-80, and saline or corn oil.^{[1][4]} It is crucial that the mixed solution is used immediately for the best results.^[1] For a detailed protocol, please see the Experimental Protocols section.

Q5: How should I store stock solutions of **JH-X-119-01**?

A5: To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot your stock solution into smaller, single-use volumes.^[5] Store these aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter periods (up to 1 month).^{[1][2][4]}

Quantitative Solubility Data

The following table summarizes the reported solubility of **JH-X-119-01** in various solvents. Please note that values may vary between batches and suppliers.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	125	276.27	Ultrasonic assistance may be needed. [4]
DMSO	90	198.91	Use fresh DMSO. [1]
DMSO	12	26.52	Sonication is recommended. [2]
DMSO	-	10	-
Water	Insoluble	-	- [1]
Ethanol	Insoluble	-	- [1]
In vivo formulation	≥ 1.98	≥ 4.38	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline. [4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution (in vitro)

- **Weighing:** Accurately weigh the required amount of **JH-X-119-01** powder (Molecular Weight: 452.46 g/mol). For example, for 1 mL of a 10 mM solution, weigh 4.52 mg.
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the powder.
- **Dissolution:** Vortex the solution until the compound is fully dissolved. If particulates remain, sonicate the vial in a water bath for 5-10 minutes or warm gently to 45°C.
- **Storage:** Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

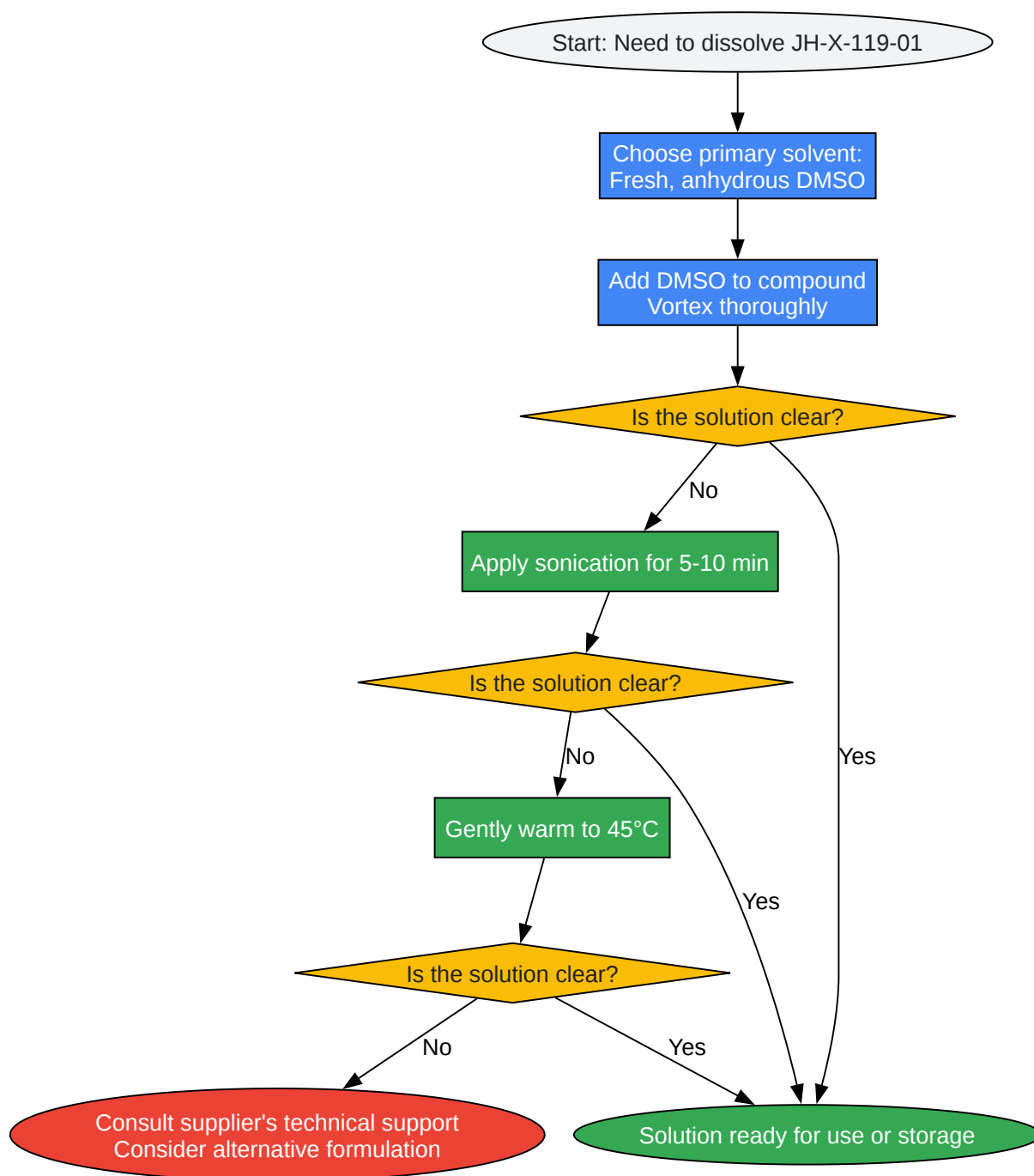
Protocol 2: Preparation of a Dosing Solution for in vivo Studies

This protocol is an example, and the final concentrations and volumes should be adjusted based on the specific experimental requirements.

- Initial Dissolution: Prepare a concentrated stock solution of **JH-X-119-01** in DMSO (e.g., 45 mg/mL or 90 mg/mL).^[1] Ensure it is fully dissolved.
- Formulation (PEG-based):
 - For a 1 mL final solution, take 50 μ L of the 90 mg/mL clarified DMSO stock solution.^[1]
 - Add 400 μ L of PEG300 and mix until the solution is clear.^[1]
 - Add 50 μ L of Tween-80 and mix thoroughly until clear.^[1]
 - Add 500 μ L of ddH₂O to bring the final volume to 1 mL.^[1]
 - This solution should be prepared fresh and used immediately.^[1]
- Formulation (Oil-based):
 - For a 1 mL final solution, take 50 μ L of a 45 mg/mL clear DMSO stock solution.^[1]
 - Add this to 950 μ L of corn oil and mix thoroughly.^[1]
 - This solution should also be used immediately after preparation.^[1]

Troubleshooting Workflow

The following diagram illustrates a logical workflow for addressing solubility issues with **JH-X-119-01**.

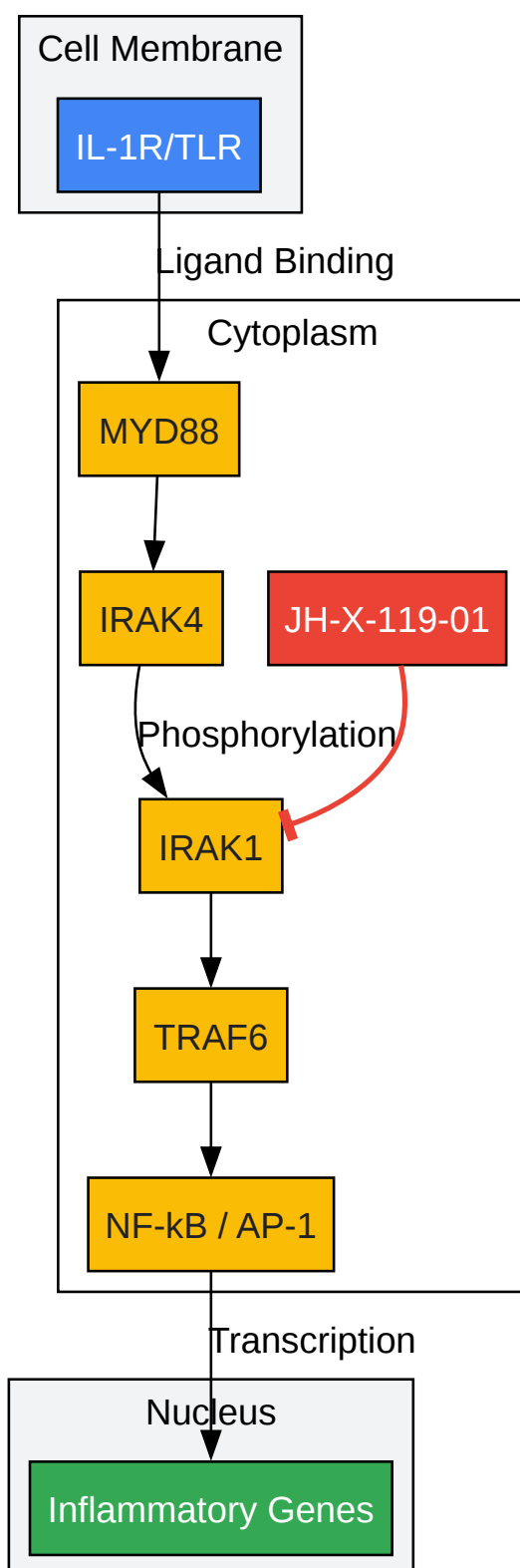


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Caption: Troubleshooting workflow for dissolving **JH-X-119-01**.

Signaling Pathway Context

JH-X-119-01 is a potent and selective inhibitor of Interleukin-1 Receptor-Associated Kinase 1 (IRAK1).^{[1][2][3][6]} IRAK1 is a key component of the signaling cascade downstream of Toll-like receptors (TLRs) and the IL-1 receptor, which plays a crucial role in the innate immune response. Inhibition of IRAK1 can modulate the production of inflammatory cytokines.



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References

- 1. selleckchem.com [selleckchem.com]
- 2. JH-X-119-01 | IRAK | TargetMol [targetmol.com]
- 3. JH-X-119-01 | IRAK1 inhibitor | Probechem Biochemicals [probechem.com]
- 4. immunomart.com [immunomart.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
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